

# C.I. Disperse Red 19 fastness properties light washing perspiration

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## Compound Focus: C.I. Disperse Red 19

CAS No.: 2734-52-3

Cat. No.: S1893905

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## Fastness Properties of C.I. Disperse Red 19

The color fastness of **C.I. Disperse Red 19**, as assessed against ISO standards, is quantified in the following table. Fastness is typically rated on a scale of 1 to 5, where 5 represents excellent fastness (no change or staining) and 1 represents poor fastness [1].

Fastness Type	Rating	Notes / Test Conditions
<b>Light Fastness</b>	5	Based on ISO standard [2].
<b>Washing Fastness</b>		
- Fading	4-5	Based on ISO standard [2].
- Staining	5	Based on ISO standard [2].
<b>Perspiration Fastness</b>		
- Fading	5	Based on ISO standard [2].
- Staining	5	Based on ISO standard [2].

Fastness Type	Rating	Notes / Test Conditions
Ironing Fastness	4	Based on ISO standard [2].

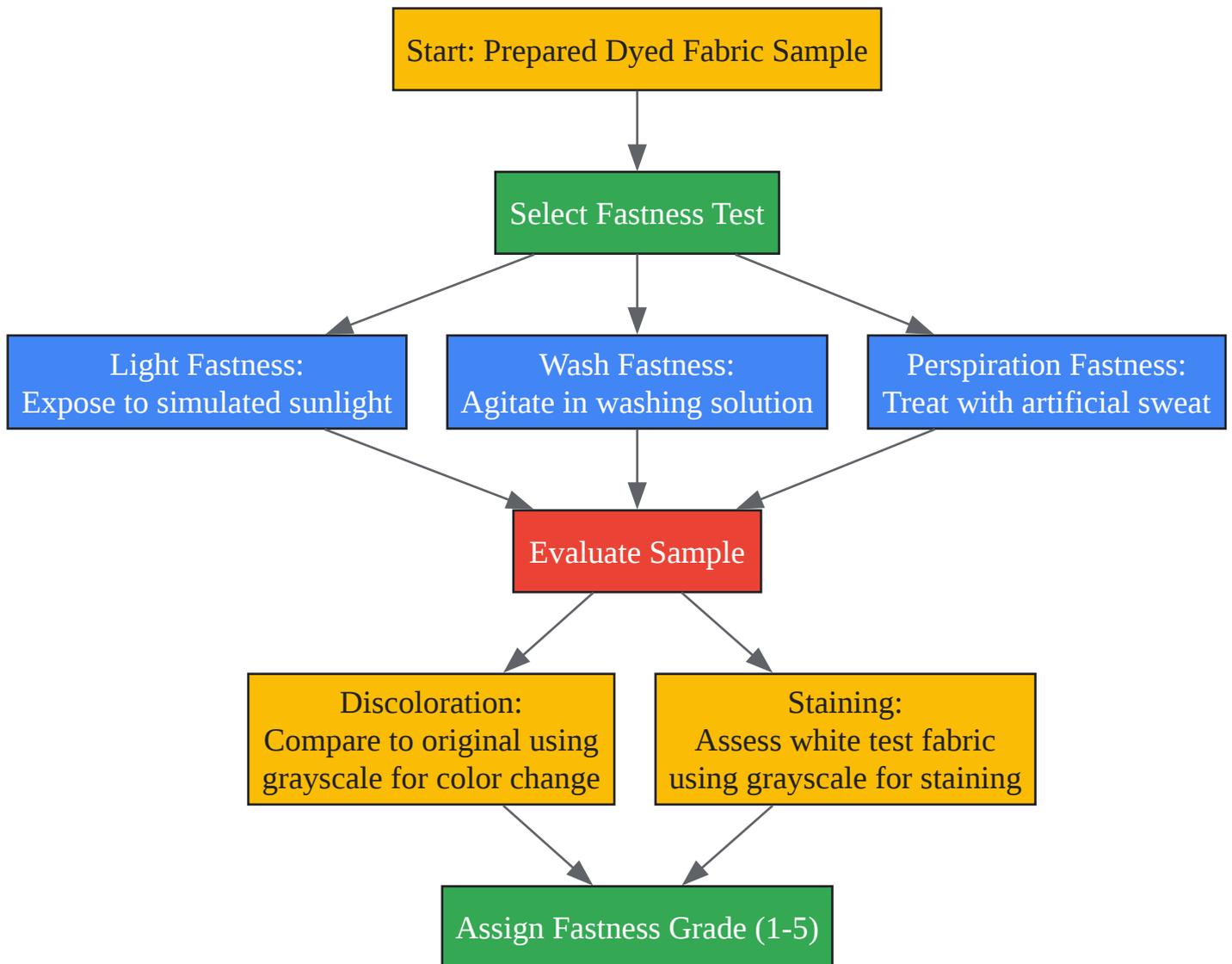
## Basic Chemical & Physical Properties

For your experimental protocols, here are the fundamental chemical and physical properties of Disperse Red 19.

Property	Value / Description
CAS Registry Number	2734-52-3 [2] [3] [4]
Molecular Formula	$C_{16}H_{18}N_4O_4$ [2] [3] [4]
Molecular Weight	330.34 g/mol [2] [3] [4]
IUPAC Name	2-[N-(2-hydroxyethyl)-4-[(4-nitrophenyl)diazenyl]anilino]ethanol [2]
Physical Form	Dark purple to dark red-brown crystalline powder [2] [3]
Melting Point	>300 °C [3]
Water Solubility	234.5 µg/L at 25°C [3]
Solubility	Soluble in ethanol, acetone, and benzene [2].

## General Framework for Fastness Testing

While the search results do not provide detailed experimental protocols specifically for Disperse Red 19, they outline the universal principles of color fastness testing. The diagram below illustrates the core workflow.



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### *General fastness testing workflow*

- **Key Testing Concepts:** Fastness evaluation involves two main assessments: **discoloration** (the degree to which the test fabric changes color) and **staining** (the degree to which adjacent white fabric becomes stained) [1]. These are assessed using standard gray cards.
- **Controlled Environment:** Visual grading must be conducted in a controlled setting, typically using a D65 light source in a darkroom with neutral gray walls, with the observer viewing the sample at a 90-degree angle [1].

## Critical Considerations for Researchers

- **Thermal Migration:** A phenomenon common to disperse dyes, including Disperse Red 19, is thermal migration. This is the movement of dye from the fiber's core to its surface during high-temperature drying or finishing (e.g., above 170°C), which can lead to unexpectedly poor wash fastness. If this occurs, **post-scouring and drying at lower temperatures (below 140°C)** can mitigate the issue [5].
- **Fiber-Specific Performance:** The fastness properties of any disperse dye, including Red 19, are not absolute and can vary significantly depending on the fiber type. For instance, while disperse dyes can be used on nylon, they often result in **poor washing fastness** for medium to dark shades, which has led to a decline in this application [5].
- **Non-Traditional Applications:** Beyond textiles, this dye has research applications in material science. It can be incorporated as **red side groups in nonlinear optical (NLO) polyesters** for optical switching devices or bonded with polyurethane to form stable films for analog systems [2] [3].

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## References

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